

Solubility Profiling & Preparation Protocol: N-Acetyl-L-isoleucine

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Compound of Interest

Compound Name: N-Acetylisoleucine

CAS No.: 20257-17-4

Cat. No.: B3434723

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CAS: 3077-46-1 | Formula: $C_8H_{15}NO_3$ | MW: 173.21 g/mol [1][2][3][4]

Executive Summary

N-Acetyl-L-isoleucine is an N-acetylated derivative of the essential amino acid L-isoleucine.[1][2][3][4] Its solubility profile is governed by the interplay between the hydrophobic isobutyl side chain and the polar, ionizable N-acetyl-carboxylic acid motif.[1][2][3][4]

- Best Solvent for Stock Solutions: DMSO (Dimethyl Sulfoxide) at 14 mg/mL.[2][3][4]
- Best Aqueous Buffer: PBS (pH 7.[2][3][4]2) at 5 mg/mL.[2][3][4][5]
- Critical Handling Note: While soluble in aqueous buffers, the kinetics of dissolution can be slow due to the hydrophobic side chain. Pre-dissolution in DMSO or pH adjustment (alkalinization) is often required to accelerate solvation before neutralizing to physiological pH.[3][4]

Physicochemical Profile

Understanding the chemical constants is essential for predicting behavior in complex media.^[2]
^[3]

Property	Value	Implication for Handling
Molecular Weight	173.21 g/mol	Small molecule; rapid diffusion. ^[1] ^[2] ^[3] ^[4]
pKa (Carboxyl)	-3.67 (Predicted)	At pH 7.4, the molecule is anionic (deprotonated), which enhances aqueous solubility. ^[3] ^[4]
LogP	-0.6	Moderately lipophilic. ^[2] ^[3] It crosses membranes but prefers aqueous environments if ionized. ^[2] ^[3] ^[4]
Appearance	White crystalline solid	Visual inspection is reliable for determining dissolution. ^[2] ^[3]

Solubility Data & Solvent Compatibility

Solvent	Solubility Limit (Max)	Application Context
DMSO	14 mg/mL (~80 mM)	Primary Stock. Stable at -20°C. Preferred for high-concentration storage.[1][2][3][4]
Ethanol	20 mg/mL (~115 mM)	Alternative organic stock.[2][3][4] Use if DMSO interferes with specific assays.
DMF	20 mg/mL (~115 mM)	High solubility, but generally toxic to cells; less preferred than DMSO.[2][3][4]
PBS (pH 7.2)	5 mg/mL (~28 mM)	Working Solution. Suitable for direct animal injection or cell treatment.[2][3][4]
Water	Sparingly Soluble*	Requires pH adjustment.[2][3][6] Pure water (pH ~5-6) may not fully dissolve high concentrations without base.[1][2][4]

Preparation Protocols

Protocol A: Preparation of DMSO Stock Solution (Preferred)

Use this method for in vitro cell culture assays where small volumes of stock are diluted into media.[2][4]

Materials:

- N-Acetyl-L-isoleucine powder.[1][2][3][4]
- Anhydrous DMSO (Cell culture grade, ≥99.9%).[3][4]
- Vortex mixer and Sonicator bath.[2][3][4]

- Amber glass vials (DMSO leaches plastic; glass is safer for long-term storage).[1][2][3][4]

Step-by-Step:

- Calculation: Determine the target concentration. A standard stock is 10 mg/mL (57.7 mM).[2][3][4]
 - Example: To make 1 mL of 10 mg/mL stock, weigh 10 mg of powder.
- Solvation: Add 1 mL of anhydrous DMSO to the vial containing the powder.
- Agitation: Vortex vigorously for 30 seconds.
 - Observation: If the solution remains cloudy or particles are visible, sonicate in a water bath at 37°C for 5-10 minutes.
- Inspection: Ensure the solution is crystal clear.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C. Stable for >6 months.

Protocol B: Aqueous Preparation (PBS) for In Vivo Use

Use this method for animal studies where organic solvents must be minimized.[1][2][3][4]

Materials:

- PBS (Phosphate Buffered Saline), pH 7.4.[3][4][7]
- 1N NaOH and 1N HCl (for pH adjustment).[2][3][4]
- 0.22 µm Syringe Filter (PES or Nylon).[2][3][4]

Step-by-Step:

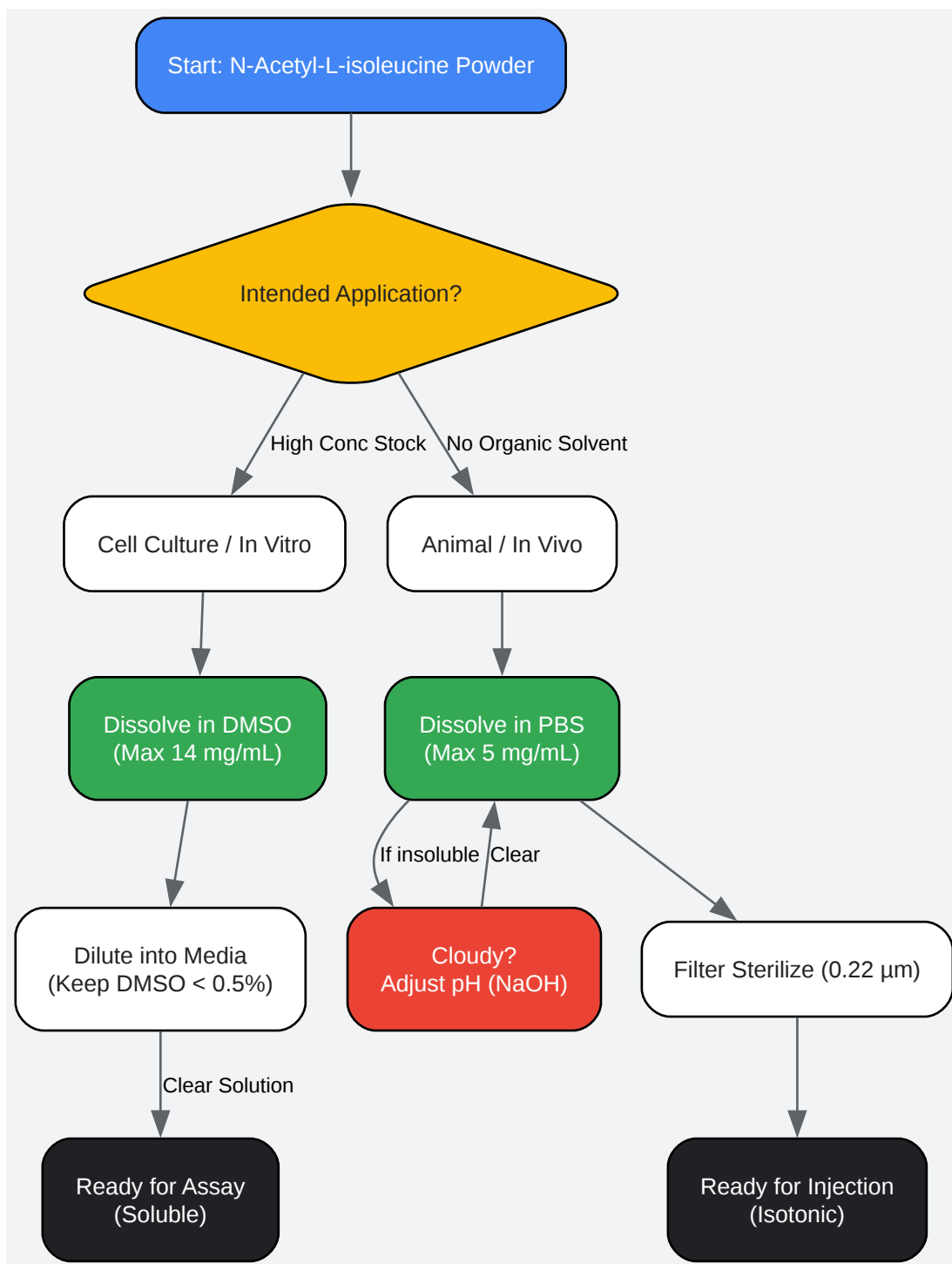
- Weighing: Weigh the required amount of N-Acetyl-L-isoleucine (e.g., 50 mg).
- Initial Suspension: Add 10 mL of PBS.

- Note: The compound may not dissolve immediately and might float due to hydrophobicity.
[3]
- pH Adjustment (The "Kick-start"):
 - If the powder does not dissolve, add 1N NaOH dropwise while stirring.[2][3]
 - The pH will rise, deprotonating the carboxylic acid (pKa ~3.[3][4]7) and forcing the molecule into solution.[3][4]
 - Once clear, check pH.[2][3][4] It will likely be basic.
- Neutralization: Carefully add 1N HCl dropwise to bring the pH back to 7.2–7.4.
 - Caution: Do not overshoot acidic pH (<4), or the compound may precipitate.[3][4]
- Sterilization: Pass the solution through a 0.22 μ m syringe filter into a sterile vial.
- Usage: Use immediately or store at 4°C for <24 hours. Aqueous solutions are less stable than DMSO stocks.[2][3][4]

Dilution Workflow & Crash-Out Risk

When diluting a DMSO stock into aqueous media (e.g., cell culture media), you must respect the Solubility Limit and the DMSO Tolerance of your cells.[2][3][4]

- The "Safe Zone": The final concentration in aqueous media must be ≤ 5 mg/mL.[2][3]
- The "DMSO Limit": Most cells tolerate 0.1% to 0.5% DMSO.[2][3]
 - Example: If you dilute a 14 mg/mL DMSO stock at 1:1000 (0.1% DMSO), the final drug concentration is 14 μ g/mL.[2][3][4] This is well within the soluble range (5 mg/mL limit).[3][4]



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Figure 1: Decision tree for solvent selection based on experimental application.

Troubleshooting Guide

Observation	Cause	Solution
Precipitate upon adding PBS to DMSO stock	"Crash-out" effect. ^{[1][2][3][4]} Concentration exceeds 5 mg/mL in the aqueous phase. ^{[3][4][5][8]}	Vortex immediately upon addition. ^{[2][3][4]} Ensure final concentration is < 5 mg/mL. ^{[2][3][4]} Warm to 37°C.
Solution is cloudy in pure water	pH is too low (protonated form is less soluble). ^{[2][3][4]}	Add 1-2 drops of 1N NaOH to ionize the carboxyl group. ^{[1][2][3][4]}
Oily droplets in media	Compound is oiling out (rare for this MW, but possible if supersaturated). ^{[2][3][4]}	Sonicate. If persistent, prepare a fresh stock at a lower concentration.

References

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- Selleckchem.Acetylleucine (Isomer Reference for Solubility Protocols).^{[2][3][4][1][3][4]}
- Fisher Scientific.N-Acetyl-L-isoleucine Safety Data Sheet (SDS).^{[1][3][4]}

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